

An In-depth Technical Guide to the Safety of 5-Bromovaleronitrile

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Compound of Interest

Compound Name: 5-Bromovaleronitrile

Cat. No.: B1265816

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for **5-Bromovaleronitrile** (CAS No. 5414-21-1), compiled from various Safety Data Sheets (SDS). It is intended to equip laboratory and research professionals with the necessary knowledge to handle this chemical safely.

Chemical Identification

5-Bromovaleronitrile is a chemical intermediate used in various synthetic processes.^{[1][2]}

Identifier	Value
Chemical Name	5-Bromovaleronitrile
Synonyms	5-Bromopentanenitrile, delta-Bromovaleronitrile ^[3]
CAS Number	5414-21-1 ^[3]
Molecular Formula	C ₅ H ₈ BrN ^{[3][4]}
Molecular Weight	162.03 g/mol ^{[5][6][7]}
Chemical Structure	Br(CH ₂) ₄ CN ^[5]

Hazard Identification and Classification

5-Bromovaleronitrile is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard and precautionary statements.

GHS Hazard Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 4[8]
Acute Toxicity, Dermal	Category 4[8]
Acute Toxicity, Inhalation	Category 4[8]
Skin Corrosion/Irritation	Category 2[8][9]
Serious Eye Damage/Eye Irritation	Category 2[1][5][8]
Specific target organ toxicity — Single exposure (Respiratory system)	Category 3[1][5]

Signal Word: Warning[1][4]

Hazard Statements (H-Statements):

Code	Statement
H302	Harmful if swallowed[10]
H312	Harmful in contact with skin[7]
H315	Causes skin irritation[1][5][7]
H317	May cause an allergic skin reaction[4]
H319	Causes serious eye irritation[1][4][5][7]
H332	Harmful if inhaled[10]
H335	May cause respiratory irritation[1][5]

Precautionary Statements (P-Statements):

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray[1][11]
P264	Wash skin thoroughly after handling[1][11]
P270	Do not eat, drink or smoke when using this product[11]
P271	Use only outdoors or in a well-ventilated area[1] [11]
P280	Wear protective gloves/protective clothing/eye protection/face protection[1][4][11]
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell
P302 + P352	IF ON SKIN: Wash with plenty of soap and water[1]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing[11]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[1][11]
P337 + P313	If eye irritation persists: Get medical advice/attention[12]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed[11][12]
P405	Store locked up[11]
P501	Dispose of contents/container to an approved waste disposal plant[12]

Physical and Chemical Properties

The table below outlines the key physical and chemical properties of **5-Bromovaleronitrile**.

Property	Value
Appearance	Clear colorless to pale yellow liquid[13]
Form	Liquid[1][14]
Boiling Point	110 - 111 °C / 230 - 231.8 °F at 12 mmHg[9][11]
Flash Point	> 110 °C / > 230 °F (closed cup)[1][5][11]
Density	1.388 g/mL at 25 °C[1][2][14]
Refractive Index	n _{20/D} 1.478[1][14]
Water Solubility	Slightly soluble (4.1 g/L at 25°C)[2][10]
Vapor Density	5.6[9]

Toxicological Information

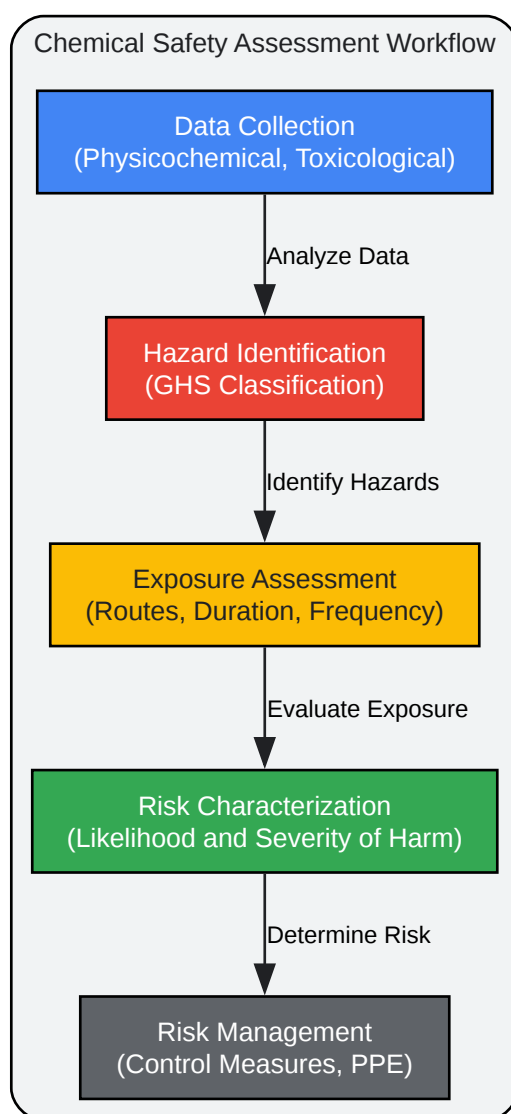
5-Bromovaleronitrile is harmful if swallowed, inhaled, or in contact with skin.[4] It causes skin and serious eye irritation and may cause respiratory irritation and an allergic skin reaction.[1][4][5]

- Acute Toxicity: Harmful by oral, dermal, and inhalation routes.[4][7][10]
- Skin Corrosion/Irritation: Causes skin irritation.[1][5][7]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[1][4][5][7]
- Respiratory or Skin Sensitization: May cause an allergic skin reaction.[4]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation. The respiratory system is a target organ.[1][5]
- Germ Cell Mutagenicity, Carcinogenicity, Reproductive Toxicity: No data available from the reviewed sources.[11]

Experimental Protocols

The Safety Data Sheets reviewed for this guide do not contain detailed experimental methodologies for the determination of toxicological and physical properties. This data is typically generated using standardized testing protocols, such as those established by the OECD (Organisation for Economic Co-operation and Development) or other relevant regulatory bodies.

The logical workflow for assessing chemical safety, from data acquisition to risk management, is illustrated below.



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Caption: A generalized workflow for chemical safety assessment.

Emergency Procedures

In case of exposure or emergency, follow the first-aid and fire-fighting measures outlined below.

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Get medical attention. [9] [11]
Skin Contact	Take off immediately all contaminated clothing. Wash off immediately with soap and plenty of water for at least 15 minutes. Get medical attention. [4] [9] [11]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention. [11]
Ingestion	Clean mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention. [9] [11]

Fire-Fighting Measures:

Aspect	Recommendation
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, or chemical foam.[4][11]
Unsuitable Extinguishing Media	No information available.[4][9]
Hazardous Combustion Products	Nitrogen oxides (NO _x), carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen halides/hydrogen bromide gas.[4][11]
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear.[4][11]

Handling, Storage, and Personal Protection

Proper handling, storage, and the use of personal protective equipment are crucial to minimize exposure and ensure safety.

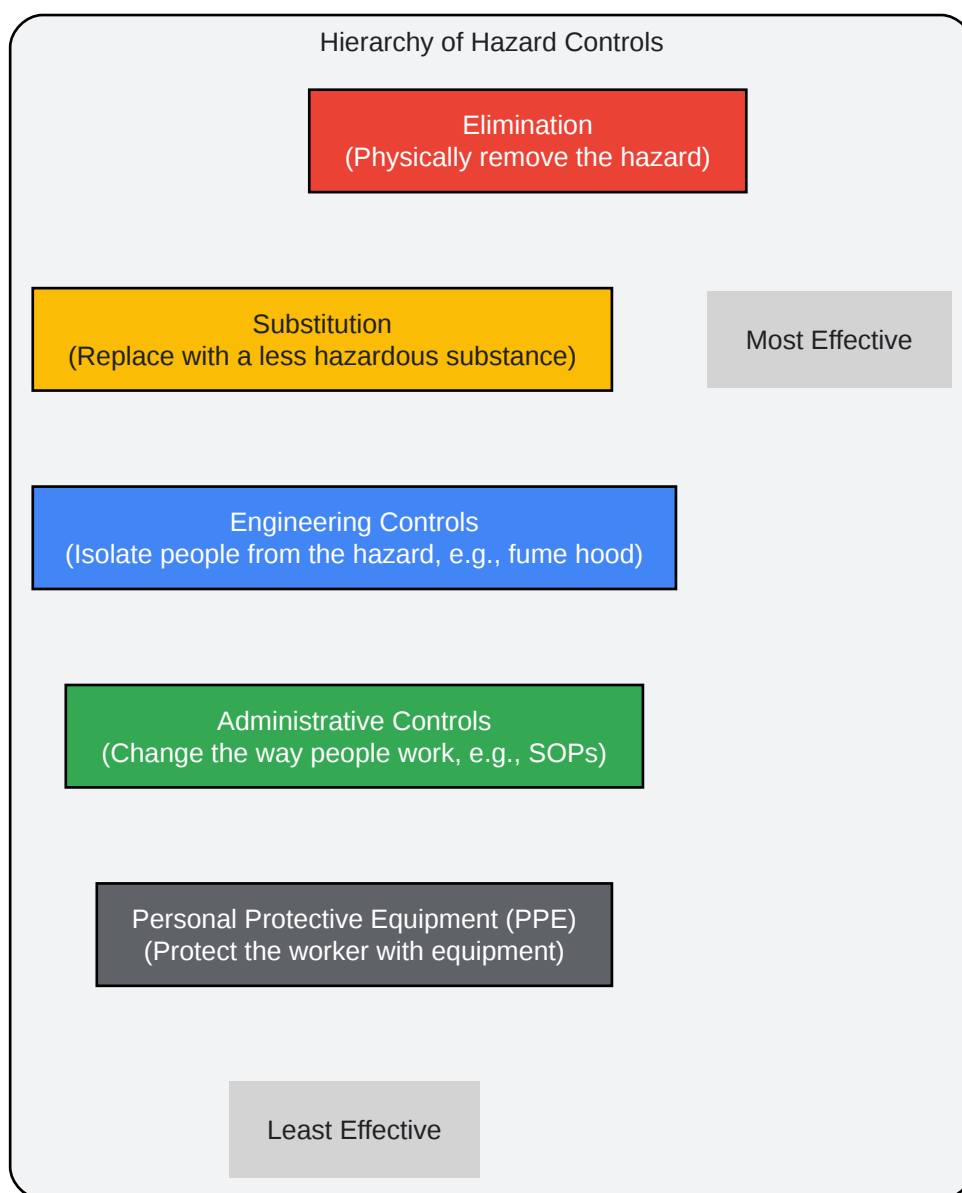
Handling and Storage:

Aspect	Recommendation
Safe Handling	Avoid contact with skin, eyes, and clothing. Do not breathe mist, vapors, or spray. Use only in a well-ventilated area. Wash hands thoroughly after handling.[4][11]
Storage Conditions	Keep container tightly closed in a dry, cool, and well-ventilated place. Store locked up.[4][11][12]

Exposure Controls and Personal Protection:

Control	Recommendation
Engineering Controls	Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers should be close to the workstation. [4] [9]
Eye/Face Protection	Goggles (European standard - EN 166) or safety glasses. [4]
Hand Protection	Wear appropriate protective gloves. Inspect gloves before use. [4]
Skin and Body Protection	Wear appropriate protective clothing. [4]
Respiratory Protection	For small-scale/laboratory use, a half mask with an organic vapor filter (Type A Brown, conforming to EN140 or EN405) is recommended. [4]

The following diagram illustrates the hierarchical approach to controlling chemical hazards.



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Caption: The hierarchy of controls for managing chemical hazards.

Accidental Release Measures

In the event of a spill or accidental release, follow these procedures:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as recommended in Section 7. Evacuate personnel to safe areas.^[11]

- Environmental Precautions: Do not let the product enter drains.[11]
- Methods for Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, universal binder). Keep in suitable, closed containers for disposal.[4][11]

Stability and Reactivity

- Reactivity: No data available.[11]
- Chemical Stability: Stable under normal conditions.[15]
- Hazardous Decomposition Products: Under fire conditions, may produce nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.[4]

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Offer surplus and non-recyclable solutions to a licensed disposal company. Do not mix with other waste.[11]

This technical guide is based on information from publicly available Safety Data Sheets and is intended for informational purposes only. It is not a substitute for a thorough review of the specific SDS for the product you are using and for proper training in chemical handling. Always consult the most current SDS from your supplier before use.

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